

inter-laboratory comparison for Isoproturon-monodemethyl analysis

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Compound of Interest

Compound Name: *Isoproturon-monodemethyl*

CAS No.: 34123-57-4

Cat. No.: B164989

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An Expert's Guide to Inter-Laboratory Comparison for **Isoproturon-Monodemethyl** Analysis

This guide provides a comprehensive framework for laboratories participating in or organizing inter-laboratory comparisons (ILCs) and proficiency testing (PT) schemes for the analysis of **Isoproturon-monodemethyl**. Drawing upon established analytical methodologies and international standards, this document serves as a practical resource for researchers, analytical scientists, and quality assurance professionals in the environmental, food safety, and drug development sectors.

Introduction: The Importance of Inter-Laboratory Comparisons

Isoproturon, a widely used phenylurea herbicide, undergoes degradation in the environment to form several metabolites, including **Isoproturon-monodemethyl** (also known as Isoproturon-desmethyl).^[1] Due to its potential for groundwater contamination and concerns about its toxicological profile, the monitoring of both the parent compound and its principal metabolites is of significant regulatory importance.

Inter-laboratory comparisons are a critical component of a laboratory's quality assurance system, providing an objective assessment of analytical performance and the reliability of measurement data. Participation in proficiency tests allows laboratories to benchmark their methods against those of their peers, identify potential analytical biases, and demonstrate their competence to accreditation bodies and clients. This guide will delve into the practical aspects of establishing and participating in an ILC for **Isoproturon-monodemethyl**, from analytical methodology to statistical evaluation of results.

Analytical Methodology: Best Practices for Isoproturon-Monodemethyl Quantification

The accurate quantification of **Isoproturon-monodemethyl** at trace levels requires sensitive and selective analytical techniques. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the method of choice for this application, offering excellent sensitivity and specificity.

Certified Reference Material (CRM)

The foundation of any quantitative analysis is the use of a well-characterized certified reference material. A CRM for **Isoproturon-monodemethyl** is essential for the preparation of accurate calibration standards and for spiking samples in recovery studies.

Available CRM:

- Product: Monodesmethyl Isoproturon (Isoproturon-desmethyl)
- CAS Number: 34123-57-4
- Supplier Example: Sigma-Aldrich[2]

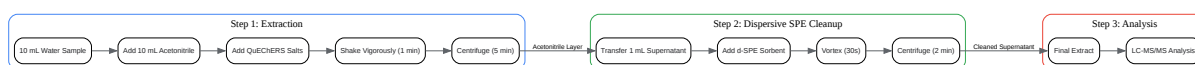
Sample Preparation: The QuEChERS Approach

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method has become a standard for pesticide residue analysis in a variety of matrices. While originally developed for fruits and vegetables, its principles are readily adaptable for water and soil samples.

Experimental Protocol: QuEChERS Extraction for Water Samples

- **Sample Collection:** Collect a 10 mL water sample in a 15 mL polypropylene centrifuge tube.
- **Internal Standard Spiking:** Spike the sample with an appropriate internal standard, such as Isoproturon-d6, to correct for matrix effects and variations in extraction efficiency.
- **Acetonitrile Extraction:** Add 10 mL of acetonitrile to the tube.
- **Salting Out:** Add a salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- **Shaking:** Cap the tube and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge at ≥4000 rpm for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL microcentrifuge tube containing a d-SPE cleanup sorbent (e.g., 150 mg MgSO₄ and 50 mg Primary Secondary Amine - PSA).
- **Vortex and Centrifuge:** Vortex for 30 seconds and centrifuge for 2 minutes.
- **Final Extract:** The resulting supernatant is the final extract for LC-MS/MS analysis.

Diagram of the QuEChERS Workflow



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Caption: QuEChERS workflow for water sample preparation.

LC-MS/MS Analysis

The final extract is analyzed using a liquid chromatograph coupled to a tandem mass spectrometer.

Illustrative LC-MS/MS Parameters:

Parameter	Value
LC Column	C18 reversed-phase (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Optimized for separation of Isoproturon and its metabolites
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive

Multiple Reaction Monitoring (MRM) Transitions:

For high selectivity and sensitivity, the mass spectrometer is operated in MRM mode. This involves monitoring specific precursor ion to product ion transitions.

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)
Isoproturon-monodemethyl	193.1	151.1	136.1
Isoproturon (for comparison)	207.1	165.1	72.1
Isoproturon-d6 (Internal Std.)	213.1	171.1	72.1

Note: The exact m/z values and collision energies should be optimized for the specific instrument used. The precursor ion for **Isoproturon-monodemethyl** corresponds to its protonated molecule $[M+H]^+$.[\[1\]](#)

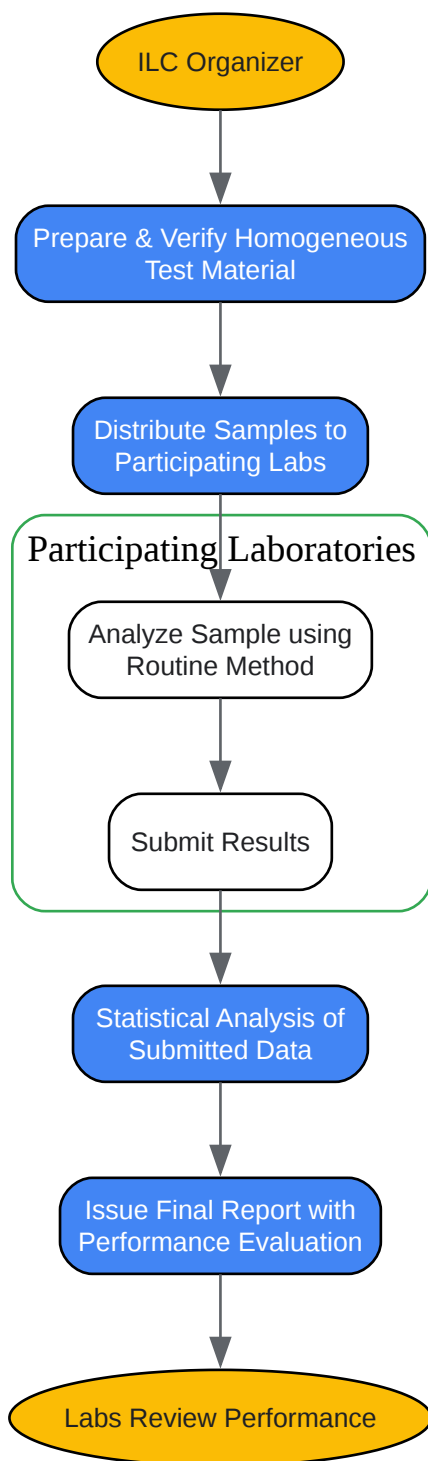
Inter-Laboratory Comparison (ILC) Design and Execution

A well-designed ILC is crucial for obtaining meaningful data on laboratory performance. Proficiency test providers, such as the Environment Agency Austria (Umweltbundesamt), organize schemes that include **Isoproturon-monodemethyl** (as Isoproturon-desmethyl) in matrices like drinking water.[3]

Key Stages of an ILC:

- **Preparation of Test Material:** A homogenous and stable test material is prepared by spiking a relevant matrix (e.g., groundwater) with a known concentration of **Isoproturon-monodemethyl** CRM.
- **Distribution:** The test material is distributed to participating laboratories along with clear instructions.
- **Analysis:** Participants analyze the sample using their routine analytical methods.
- **Reporting:** Results are submitted to the ILC organizer by a specified deadline.
- **Statistical Analysis:** The organizer performs a statistical analysis of the submitted data.
- **Final Report:** A comprehensive report is issued, summarizing the results and providing an evaluation of each laboratory's performance.

Diagram of the Inter-Laboratory Comparison Process



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Caption: The cyclical process of an inter-laboratory comparison.

Statistical Evaluation of Performance

The performance of participating laboratories is typically evaluated using z-scores, as recommended by ISO 13528 "Statistical methods for use in proficiency testing by interlaboratory comparison".

The z-score is calculated as follows:

$$z = (x - X) / \sigma$$

Where:

- z is the z-score
- x is the result reported by the participant
- X is the assigned value (the best estimate of the true concentration)
- σ is the standard deviation for proficiency assessment

Interpretation of z-scores:

- $|z| \leq 2.0$: Satisfactory performance
- $2.0 < |z| < 3.0$: Questionable performance
- $|z| \geq 3.0$: Unsatisfactory performance

The assigned value (X) is often determined as the consensus value of the participants' results after the removal of outliers. The standard deviation for proficiency assessment (σ) can be a fixed value, determined from a statistical model, or derived from the participants' results.

Conclusion: A Commitment to Quality

Participation in inter-laboratory comparisons for **Isoproturon-monodemethyl** analysis is a testament to a laboratory's commitment to quality and continuous improvement. By employing robust and validated analytical methods, such as the QuEChERS-LC-MS/MS approach detailed in this guide, and by critically evaluating performance through proficiency testing, laboratories can ensure the delivery of reliable and defensible data for regulatory compliance and environmental monitoring.

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